Application Notes: The Piperazine Scaffold in Modern Therapeutics

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Compound of Interest

Compound Name:	*Diethyl piperazine-1,4-dicarboxylate*
CAS No.:	*5470-28-0*
Cat. No.:	*B1359797*

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The Piperazine Moiety: A Privileged Scaffold in Medicinal Chemistry

The piperazine ring, a six-membered heterocycle containing two nitrogen atoms at the 1 and 4 positions, is a cornerstone in modern medicinal chemistry.[1][2] Its prevalence in a wide array of clinically successful drugs stems from a unique combination of physicochemical properties. The piperazine scaffold offers conformational flexibility and tunable basicity, which are crucial for optimizing drug-target interactions.[1] Furthermore, the two nitrogen atoms provide sites for substitution, allowing for the fine-tuning of pharmacological activity, selectivity, and pharmacokinetic profiles, including improved water solubility and oral bioavailability.[3][4] Consequently, the piperazine nucleus is considered a "privileged scaffold," consistently appearing in drugs across diverse therapeutic areas.[5]

The versatility of the piperazine scaffold allows it to be a key component in drugs targeting a wide range of biological pathways, including G protein-coupled receptors, ion channels, and enzymes.[6] Its incorporation into drug candidates can enhance potency and selectivity, as exemplified by the anticancer agent imatinib, where the piperazine moiety contributes to kinase

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selectivity.[1] Similarly, in the atypical antipsychotic aripiprazole, the piperazine heterocycle is crucial for modulating dopamine and serotonin receptor binding.[1]

Therapeutic Applications of Piperazine-Containing Drugs

Piperazine derivatives have demonstrated a broad spectrum of therapeutic activities, leading to their use in treating a multitude of conditions.[7][8] These include, but are not limited to, cancer, neurological disorders, cardiovascular diseases, and infectious diseases.[6] The ability to modify the piperazine core at its nitrogen atoms, and to a lesser extent at its carbon atoms, has enabled the development of drugs with tailored therapeutic effects.[7]

Diverse Roles in Central Nervous System (CNS) Disorders

A significant number of CNS-active drugs incorporate the piperazine scaffold. These compounds often target neurotransmitter receptors, such as dopamine and serotonin receptors. For instance, many atypical antipsychotics and antidepressants feature a piperazine moiety that is critical for their mechanism of action.[5] The piperazine ring can influence the affinity and selectivity of these drugs for their respective receptor subtypes, thereby modulating their therapeutic efficacy and side-effect profiles.

Prominence in Oncology

In the field of oncology, piperazine-containing compounds have emerged as potent inhibitors of various protein kinases, which are key regulators of cell proliferation and survival.[1] Drugs like imatinib and sunitinib, which contain a piperazine ring, have revolutionized the treatment of certain cancers by targeting specific kinases involved in tumor growth and progression. The piperazine moiety in these drugs often plays a crucial role in binding to the ATP-binding site of the target kinase.

Combating Infectious Diseases

Historically, piperazine and its simple derivatives were used as anthelmintic agents to treat parasitic worm infections.[9] Their mode of action involves paralyzing the parasites, leading to their expulsion from the host.[9] More complex piperazine derivatives are found in various antimicrobial agents, including antibacterial and antifungal drugs.[5] For example, the

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fluoroquinolone antibiotic ciprofloxacin contains a piperazine ring that contributes to its antibacterial activity.[5]

Approved Drugs Featuring the Piperazine Scaffold

The following table summarizes a selection of blockbuster drugs that incorporate the piperazine scaffold, highlighting their therapeutic applications and mechanisms of action.

Drug Name	Therapeutic Area	Mechanism of Action
Imatinib	Oncology	Tyrosine Kinase Inhibitor (BCR-Abl, c-Kit, PDGFR)[1]
Sildenafil	Urology	PDE5 Inhibitor[7]
Aripiprazole	Psychiatry	Partial agonist at dopamine D2 and serotonin 5-HT1A receptors, and antagonist at 5-HT2A receptors[1]
Ciprofloxacin	Infectious Disease	Fluoroquinolone antibiotic; inhibits DNA gyrase and topoisomerase IV[5]
Cetirizine	Allergy	Second-generation antihistamine; selective H1 receptor inverse agonist
Ziprasidone	Psychiatry	Atypical antipsychotic; antagonist at dopamine D2, serotonin 5-HT2A, and D1 receptors
Posaconazole	Infectious Disease	Triazole antifungal; inhibits lanosterol 14α-demethylase
Vortioxetine	Psychiatry	Serotonin modulator and stimulator[3]
Palbociclib	Oncology	Cyclin-Dependent Kinase 4/6 (CDK4/6) inhibitor[3]

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Classification of Piperazine-Based Therapeutics

The diverse applications of piperazine-containing drugs can be visualized based on their primary therapeutic areas.

Caption: Classification of drugs containing the piperazine scaffold based on their therapeutic application.

Protocols

Synthesis of a Piperazine-Containing Compound: N-Benzhydryl-N'-methylpiperazine

This protocol describes the synthesis of N-benzhydryl-N'-methylpiperazine, a common intermediate in the synthesis of various antihistaminic drugs. The procedure involves the N-alkylation of N-methylpiperazine with benzhydryl chloride.

Materials and Reagents

- N-methylpiperazine
- Benzhydryl chloride
- Potassium carbonate (K2CO3)
- Acetonitrile (CH3CN)
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO4)
- Ethyl acetate
- Hexane
- Round-bottom flask

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- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel)
- UV lamp

Step-by-Step Protocol

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve N-methylpiperazine (1.2 equivalents) and potassium carbonate (2.0 equivalents) in acetonitrile (100 mL).
- Addition of Reagent: To the stirring suspension, add a solution of benzhydryl chloride (1.0 equivalent) in acetonitrile (50 mL) dropwise at room temperature.
- Reaction: Heat the reaction mixture to reflux (approximately 82°C) and maintain for 4-6 hours. Monitor the progress of the reaction by TLC (e.g., using a 1:1 mixture of ethyl acetate and hexane as the mobile phase).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate.
- Extraction: Concentrate the filtrate under reduced pressure using a rotary evaporator. Dissolve the residue in ethyl acetate (100 mL) and wash with deionized water (2 x 50 mL) followed by brine (50 mL).
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude product.

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- Purification: Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane to afford the pure N-benzhydryl-N'-methylpiperazine.

Rationale for Experimental Choices

- Potassium Carbonate: Acts as a base to neutralize the hydrochloric acid formed during the reaction, driving the equilibrium towards the product.
- Acetonitrile: A polar aprotic solvent that is suitable for SN2 reactions and has a convenient boiling point for reflux.
- Reflux: Heating the reaction mixture increases the rate of reaction.
- Aqueous Work-up: Removes water-soluble impurities and excess reagents.
- Column Chromatography: A standard technique for purifying organic compounds based on their polarity.

Biological Evaluation: In Vitro Anthelmintic Activity Assay

This protocol outlines a common method for evaluating the anthelmintic activity of piperazine derivatives using the earthworm Eisenia fetida as a model organism.[10]

Materials and Reagents

- Test compounds (piperazine derivatives)
- Piperazine citrate (standard drug)[10]
- Phosphate buffered saline (PBS)
- Adult earthworms (Eisenia fetida) of similar size
- Petri dishes
- Pipettes
- Timer

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Step-by-Step Protocol

- Preparation of Test Solutions: Prepare stock solutions of the test compounds and the standard drug (piperazine citrate) in a suitable solvent (e.g., DMSO) and then dilute with PBS to the desired concentrations (e.g., 5, 10, and 20 mg/mL). A negative control group should receive only the vehicle (PBS with the same concentration of DMSO).
- Acclimatization of Earthworms: Wash the earthworms with PBS to remove any adhering debris and acclimatize them in PBS for 30 minutes before the experiment.
- Experimental Setup: Place one earthworm in each Petri dish containing 20 mL of the respective test solution, standard drug solution, or negative control solution.
- Observation: Observe the earthworms for two parameters:
  - Time of paralysis: Record the time taken for the worms to become motionless. Paralysis is confirmed when the worms do not move even when gently prodded.
  - Time of death: Record the time taken for the worms to die. Death is confirmed when the worms show no movement and turn pale.
- Data Analysis: Compare the mean time of paralysis and death for the test compounds with that of the standard drug and the negative control. Statistical analysis (e.g., ANOVA followed by a post-hoc test) should be performed to determine the significance of the results.

Causality and Self-Validation

- Model Organism:Eisenia fetida is a commonly used and well-validated model for preliminary anthelmintic screening due to its anatomical and physiological similarities to many parasitic nematodes.
- Standard Drug: The inclusion of a known anthelmintic drug like piperazine citrate serves as a positive control, validating the experimental setup and providing a benchmark for the activity of the test compounds.
- Negative Control: The vehicle control group ensures that the observed effects are due to the test compounds and not the solvent.

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- Dose-Response: Testing at multiple concentrations allows for the determination of a dose-dependent effect, which is a key indicator of true biological activity.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and biological evaluation of piperazine derivatives.

Caption: General workflow from synthesis to biological evaluation of piperazine derivatives.

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